

H-Orn(Boc)-OMe.HCl molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **H-Orn(Boc)-OMe.HCl**

Cat. No.: **B613351**

[Get Quote](#)

An In-depth Technical Guide to H-Orn(Boc)-OMe.HCl

This guide provides an in-depth overview of the chemical properties of **H-Orn(Boc)-OMe.HCl**, a compound of significant interest to researchers, scientists, and professionals in the field of drug development.

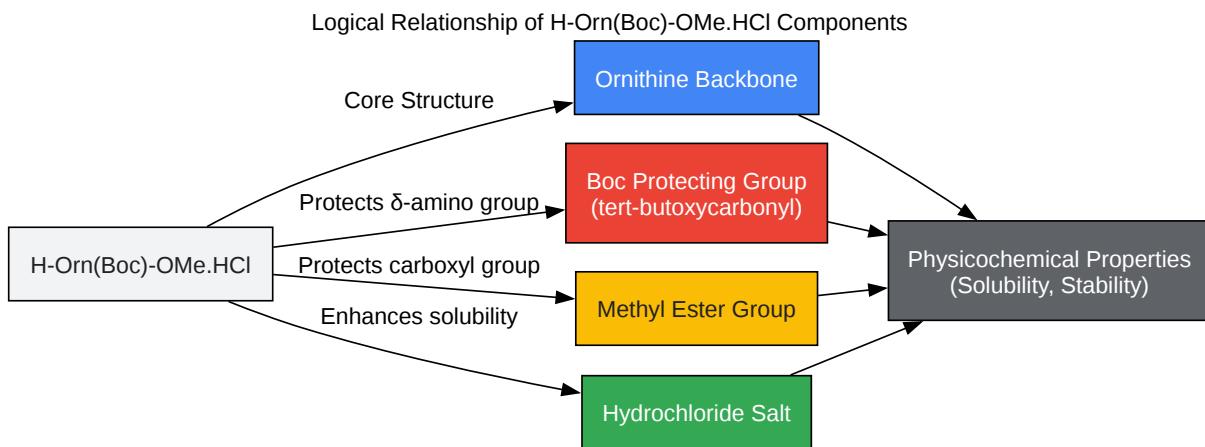
Physicochemical Properties

H-Orn(Boc)-OMe.HCl, also known as N-delta-t-butoxycarbonyl-L-ornithine methyl ester hydrochloride, is a derivative of the amino acid ornithine. The incorporation of the Boc (tert-butoxycarbonyl) protecting group and the methyl ester modification makes it a valuable building block in peptide synthesis and other organic chemistry applications.

Property	Value
Molecular Formula	C11H23CIN2O4 ^{[1][2][3][4]}
Molecular Weight	282.77 g/mol ^[5] (also cited as 282.76 g/mol ^[1] ^[3])
CAS Number	2480-96-8 ^{[1][2][5]}
Appearance	White to off-white solid ^{[2][3]}
Purity	Typically ≥97% ^{[2][5]}
Storage Conditions	Inert atmosphere, room temperature or 2-8°C ^[1] ^[3]

Structural Representation and Logical Relationships

The molecular structure of **H-Orn(Boc)-OMe.HCl** is central to its reactivity and utility. The following diagram illustrates the key functional groups and their relationships within the molecule.



[Click to download full resolution via product page](#)

*Molecular components of **H-Orn(Boc)-OMe.HCl**.*

Experimental Protocols

Due to the nature of this request focusing on the intrinsic properties of a chemical compound, detailed experimental protocols for its synthesis or use are not provided here. The characterization data presented is typically obtained through standard analytical techniques such as:

- Nuclear Magnetic Resonance (NMR) Spectroscopy: To confirm the chemical structure and identify the presence of key functional groups.
- Mass Spectrometry (MS): To determine the molecular weight and confirm the elemental composition.
- High-Performance Liquid Chromatography (HPLC): To assess the purity of the compound.

Researchers utilizing **H-Orn(Boc)-OMe.HCl** in their work would develop specific experimental protocols tailored to their application, such as solid-phase peptide synthesis (SPPS) or solution-phase reactions.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2480-96-8|H-Orn(Boc)-OMe.HCl|BLD Pharm [bldpharm.com]
- 2. H-ORN(BOC)-OME HCL CAS:2480-96-8, CasNo.2480-96-8 Hebei Sankai Chemical Technology Co., Ltd China (Mainland) [sankai.lookchem.com]
- 3. H-ORN(BOC)-OME HCL price,buy H-ORN(BOC)-OME HCL - chemicalbook [chemicalbook.com]
- 4. pschemicals.com [pschemicals.com]
- 5. chemuniverse.com [chemuniverse.com]

- To cite this document: BenchChem. [H-Orn(Boc)-OMe.HCl molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b613351#h-orn-boc-ome-hcl-molecular-weight-and-formula\]](https://www.benchchem.com/product/b613351#h-orn-boc-ome-hcl-molecular-weight-and-formula)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com